

1,5-Pentanediol diacrylate molecular weight and formula

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Compound of Interest

Compound Name: 1,5-Pentanediol diacrylate

Cat. No.: B158939

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Core Chemical Properties of 1,5-Pentanediol Diacrylate

This document provides the fundamental molecular properties of **1,5-Pentanediol diacrylate**, a bifunctional monomer commonly utilized in the synthesis of polymers. Its key characteristics, molecular formula and molecular weight, are detailed below.

A comprehensive summary of the molecular identifiers for **1,5-Pentanediol diacrylate** is presented in the following table. This data is essential for researchers and professionals in drug development and material science for accurate formulation and chemical analysis.

Identifier	Value
Molecular Formula	C11H16O4[1][2]
Molecular Weight	212.24 g/mol [1][3]
CAS Number	36840-85-4[2][3]

The molecular formula, C11H16O4, precisely defines the elemental composition of the molecule. The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the characterization of polymers synthesized from this monomer[1][3].

Note on Advanced Technical Data: This document focuses on the core molecular properties of **1,5-Pentanediol diacrylate**. The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the scope of providing fundamental chemical data for a single compound and has therefore been omitted.

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References

- 1. 1,5-Pentanediol diacrylate | C₁₁H₁₆O₄ | CID 93195 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
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